

Potassium Isobutyrate (CAS: 19455-20-0): A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium isobutyrate*

Cat. No.: *B101088*

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This document provides an in-depth technical guide to the safety, handling, and properties of **Potassium Isobutyrate**, also known as Potassium 2-methylpropanoate or Isobutyric Acid Potassium Salt. The information is compiled from various Safety Data Sheets (SDS) and chemical databases, intended for use by researchers, scientists, and professionals in drug development and other scientific fields.

Chemical Identification and Physical Properties

Potassium isobutyrate is the potassium salt of isobutyric acid. It presents as a white to almost white, hygroscopic powder or crystalline solid.^[1]

Property	Data	Source(s)
Molecular Formula	C ₄ H ₇ KO ₂	[1][2][3]
Molecular Weight	126.20 g/mol	[1][2][3]
CAS Number	19455-20-0	[1][3][4]
EC Number	243-077-8	[1]
Appearance	White to almost white powder or crystals. Hygroscopic solid.	[1]
Boiling Point	155°C	[1]
Flash Point	58°C	[1]
Storage Temperature	Room temperature, 4°C for long-term sealed storage.	[1][3]

Hazard Identification and GHS Classification

There is conflicting information regarding the GHS classification of **potassium isobutyrate**. Researchers should handle the substance with care, adhering to the more stringent classification until further data is available.

- ECHA C&L Inventory Data: According to aggregated data from 5 reports submitted to the European Chemicals Agency (ECHA), this chemical does not meet the criteria for GHS hazard classification.[2] Several suppliers also state it is not a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.[1]
- Supplier-Specific Classifications: In contrast, other suppliers have classified the substance with the following hazards:
 - GHS07 (Warning)[3]
 - Hazard Statements:
 - H302: Harmful if swallowed[3]

- H315: Causes skin irritation[3][5]
- H319: Causes serious eye irritation[3][5]
- H335: May cause respiratory irritation[3][5]

Given these discrepancies, it is prudent to handle **potassium isobutyrate** as a substance that can cause skin, eye, and respiratory irritation.

First-Aid Measures

Standard first-aid protocols should be followed in case of exposure.

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	If fumes or dust are inhaled, remove the individual to fresh air. Seek medical attention for any breathing difficulty.	[1][5]
Skin Contact	Wash the exposed area thoroughly with soap and water. If irritation develops or persists, seek medical advice.	[1][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][5]
Ingestion	Do NOT induce vomiting. If large quantities are swallowed, rinse the mouth with water and call a physician immediately. Never give anything by mouth to an unconscious person.	[1][5]

Handling, Storage, and Personal Protection

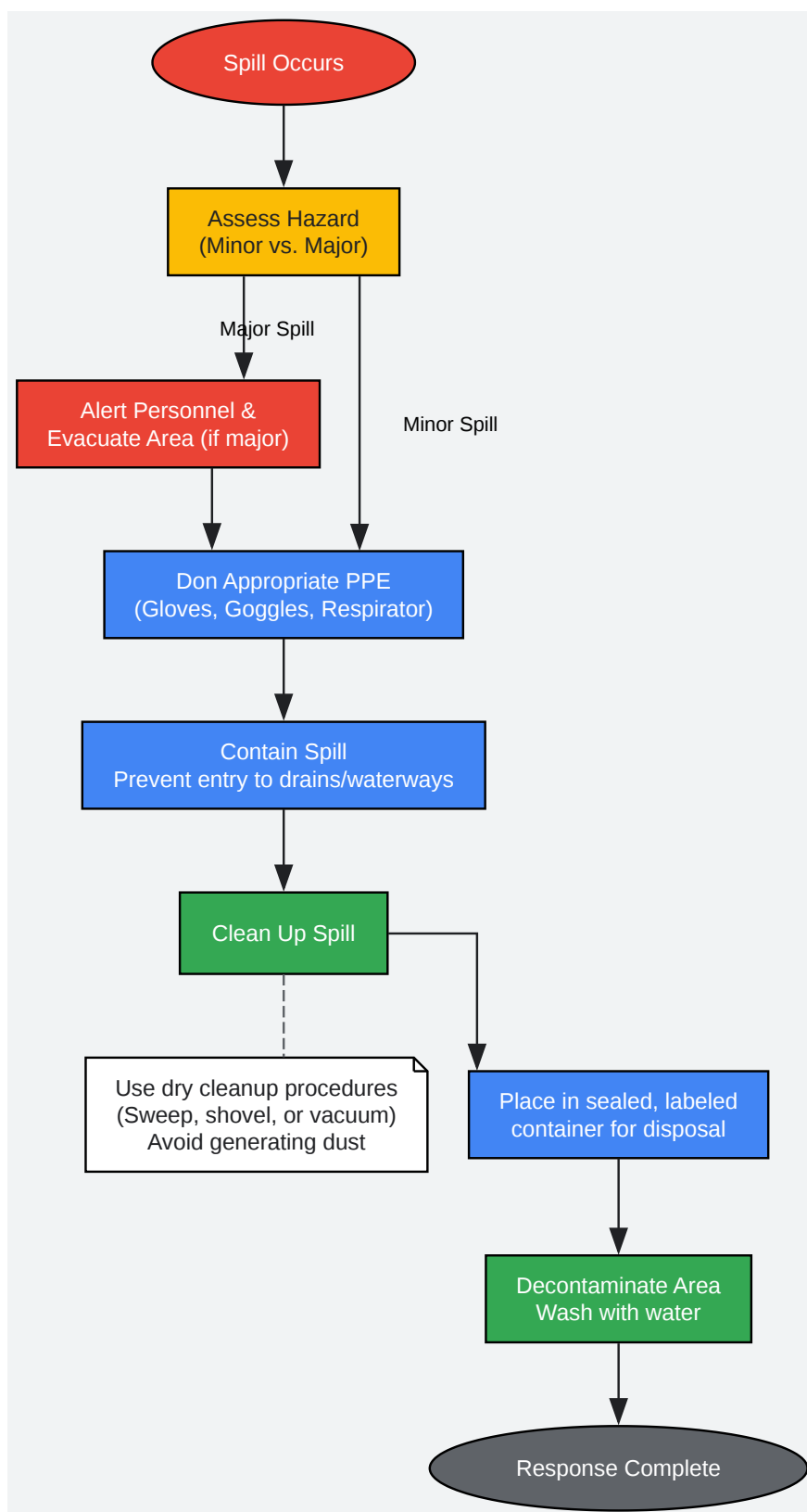
Proper laboratory practices are essential when working with **potassium isobutyrate** to minimize exposure risk.

- Avoid all personal contact, including the inhalation of dust.[5]
- Use only in a well-ventilated area.[5]
- Minimize dust generation during handling.[1]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing.[5]
- Wash hands and any exposed skin thoroughly after handling.[1][5]
- Do not eat, drink, or smoke in the work area.[1][5]
- Store in a cool, dry, and well-ventilated area.[1][5]
- Keep the container tightly closed and sealed.[1][5]
- Protect from sunlight, heat sources, and moisture.[1]
- Store away from incompatible materials, particularly strong oxidizing agents.[1][5]

Control	Specification	Source(s)
Engineering Controls	Use in a well-ventilated area. Ensure eyewash stations and safety showers are readily accessible.	[5] [6]
Eye/Face Protection	Wear chemical safety goggles or glasses.	[5]
Skin Protection	Wear suitable protective gloves and clothing to prevent skin contact.	[5]
Respiratory Protection	In case of insufficient ventilation or dust generation, wear a dust respirator.	[5]

Accidental Release and Fire-Fighting Measures

In the event of a spill, the following workflow should be initiated to ensure safety and proper containment.



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Caption: General workflow for responding to an accidental chemical spill.

Minor Spills:

- Clean up spills immediately.[5]
- Avoid breathing dust and prevent contact with skin and eyes.[5]
- Use dry clean-up procedures to avoid generating dust.[5]
- Sweep, shovel, or vacuum the material into a clean, dry, sealable, and labeled container for disposal.[5]

Major Spills:

- Alert personnel in the area and notify emergency services of the hazard's location and nature.[5][7]
- Control personal contact by wearing appropriate protective clothing.[5]
- Prevent spillage from entering drains or water courses.[5]
- Follow the cleanup procedures outlined for minor spills.[5]
- Fire Hazard: The substance is considered non-combustible and not a significant fire risk. However, containers may burn in a fire.[5]
- Suitable Extinguishing Media: Use any means suitable for extinguishing the surrounding fire. There are no restrictions on the type of extinguisher.[1][5]
- Hazardous Combustion Products: When heated to decomposition, it may emit corrosive fumes and oxides of carbon.[1][5]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective gear. Cool fire-exposed containers with a water spray from a protected location.[5][8]

Stability and Reactivity

Parameter	Description	Source(s)
Reactivity	No specific reactivity hazards are known under normal conditions.	
Chemical Stability	Stable under ordinary conditions of use and storage.	[1]
Possibility of Hazardous Reactions	Hazardous polymerization will not occur.	[1]
Conditions to Avoid	No specific conditions to avoid have been identified, but exposure to moisture should be minimized due to its hygroscopic nature.	[1]
Incompatible Materials	Strong oxidizing agents.	[1]
Hazardous Decomposition Products	When heated to decomposition, the substance may emit oxides of carbon and other fumes.	[1]

Toxicological Information

The toxicological properties of **potassium isobutyrate** have not been thoroughly investigated.

- Acute Toxicity: No LD50/LC50 information was found for normal routes of occupational exposure.[1]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a possible or confirmed human carcinogen by IARC, ACGIH, OSHA, or NTP.[1]
- Skin and Eye Irritation: As noted in Section 2, some suppliers classify it as a skin and eye irritant.[3][5]
- Respiratory Irritation: May cause respiratory irritation according to some classifications.[3][5]

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